

Application Notes and Protocols: Triethyloxonium Tetrafluoroborate as a Potent Ethylating Agent

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Compound of Interest

Compound Name: *Triethyloxonium tetrafluoroborate*

Cat. No.: *B020070*

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Triethyloxonium tetrafluoroborate, often referred to as Meerwein's reagent, is a powerful and versatile ethylating agent used in a wide range of organic syntheses.^[1] Its high reactivity makes it particularly effective for the ethylation of weakly nucleophilic functional groups under mild conditions.^[2] This document provides detailed application notes, experimental protocols, and safety information for the use of **triethyloxonium tetrafluoroborate** in research and development, with a focus on its application in the synthesis of molecules relevant to the pharmaceutical industry.

Overview and Properties

Triethyloxonium tetrafluoroborate is a white, crystalline solid that is commercially available, typically stabilized with a small amount of diethyl ether.^[3] It is soluble in polar organic solvents such as dichloromethane and chloroform.^{[1][2]} The high electrophilicity of the triethyloxonium cation makes it a potent ethyl group donor.^[3]

Key Properties:

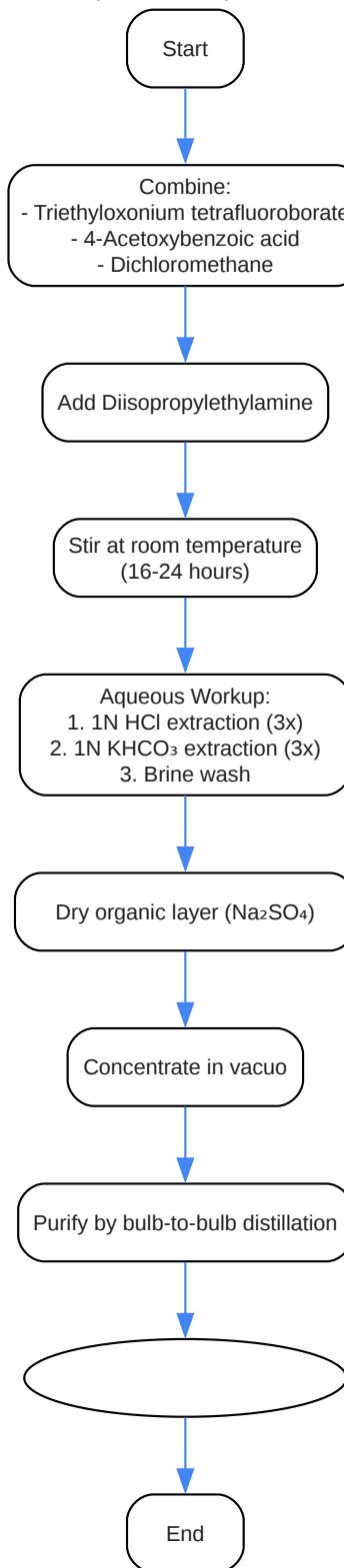
Property	Value
Chemical Formula	C ₆ H ₁₅ BF ₄ O
Molar Mass	189.99 g/mol
Appearance	White crystalline solid
Melting Point	91-92 °C (decomposes) [1] [4]
Solubility	Soluble in dichloromethane, chloroform. Reacts with water. [1] [2]

Reaction Mechanisms

Triethyloxonium tetrafluoroborate ethylates nucleophiles via an S_n2 mechanism. The lone pair of the nucleophile attacks one of the electrophilic ethyl groups of the triethyloxonium cation, displacing a molecule of diethyl ether, which is a good leaving group.

General Ethylation Mechanism:

Workflow for Ethyl 4-Acetoxybenzoate Synthesis

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References

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- 3. Thieme E-Books & E-Journals [thieme-connect.de]
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